

Essential Safety and Logistical Information for Handling (2-Chloroethyl)cyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Chloroethyl)cyclohexane

Cat. No.: B1282800

[Get Quote](#)

(2-Chloroethyl)cyclohexane is a flammable and hazardous chemical that requires strict safety protocols for handling and disposal. This document provides essential guidance for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Health Hazard Information

(2-Chloroethyl)cyclohexane poses several health risks. It is classified as a flammable liquid and vapor.[1] It causes skin and eye irritation.[1][2] Inhalation may lead to respiratory irritation, drowsiness, or dizziness.[2] Aspiration of the liquid into the lungs, which can occur if swallowed, may be fatal.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H15Cl	[2]
Molecular Weight	146.66 g/mol	[2]
Boiling Point	80.7 °C (177.3 °F)	
Melting Point	4 - 7 °C (39 - 45 °F)	
Density	0.779 g/cm3 at 25 °C (77 °F)	

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is mandatory to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **(2-Chloroethyl)cyclohexane** to ensure the appropriate level of PPE is used.

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves. A thickness of 0.4 mm provides full contact protection for up to 480 minutes, while 0.11 mm gloves are suitable for splash contact for up to 30 minutes.	To prevent skin contact and irritation.[3]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes that could cause serious eye irritation.[1][2]
Skin and Body	Flame retardant antistatic protective clothing, such as a lab coat or coveralls.	To minimize skin exposure and protect from flammability hazards.
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is required when vapors or aerosols are generated, or if working outside of a fume hood.[3]	To prevent inhalation, which can cause respiratory irritation, dizziness, or drowsiness.[2]

Handling Procedures

- Ventilation: Always handle **(2-Chloroethyl)cyclohexane** in a well-ventilated area or under a chemical fume hood.[3]

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1] Use non-sparking tools and explosion-proof equipment.[4]
- Static Discharge: Ground and bond containers and receiving equipment during transfers to prevent static discharge.[4]
- Personal Hygiene: Wash hands and face thoroughly after handling. Immediately change any contaminated clothing.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from heat and sources of ignition.
- The recommended storage temperature is between 2-8°C.[6]
- Store in a locked cabinet or other secure location.

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of a spill, exposure, or fire.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, call a physician.
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with water and soap for at least 15 minutes.[4] If skin irritation occurs, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1]
Ingestion	Do NOT induce vomiting due to the risk of aspiration.[7] Call a physician or poison control center immediately.[4]

Spill Response

- Evacuate and Alert: Immediately alert others in the area and evacuate non-essential personnel.[8]
- Control Ignition Sources: Eliminate all nearby ignition sources.[4]
- Ventilate: Ensure the area is well-ventilated, using fume hoods if possible.[9]
- Containment: For small spills, use an inert absorbent material like vermiculite, dry sand, or a commercial absorbent to contain the spill.[9] Prevent the spill from entering drains.
- Cleanup: Wearing appropriate PPE, collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area with soap and water once the material has been removed.[10]

Fire Fighting Measures

- Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂) to extinguish a fire.^[4] Water may be ineffective but can be used to cool containers.^[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[4]

Disposal Plan

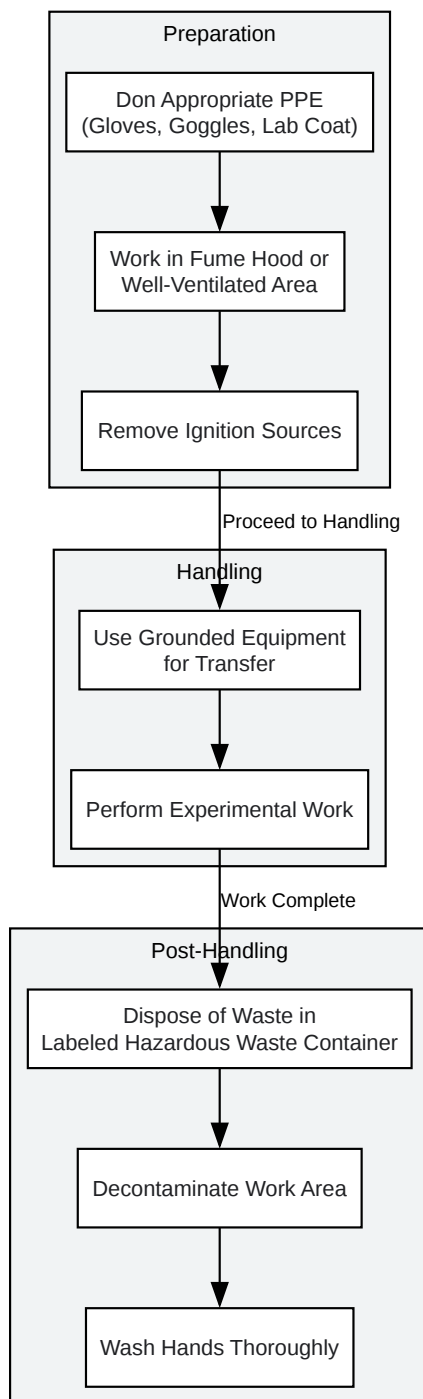
(2-Chloroethyl)cyclohexane and any materials contaminated with it must be disposed of as hazardous waste.

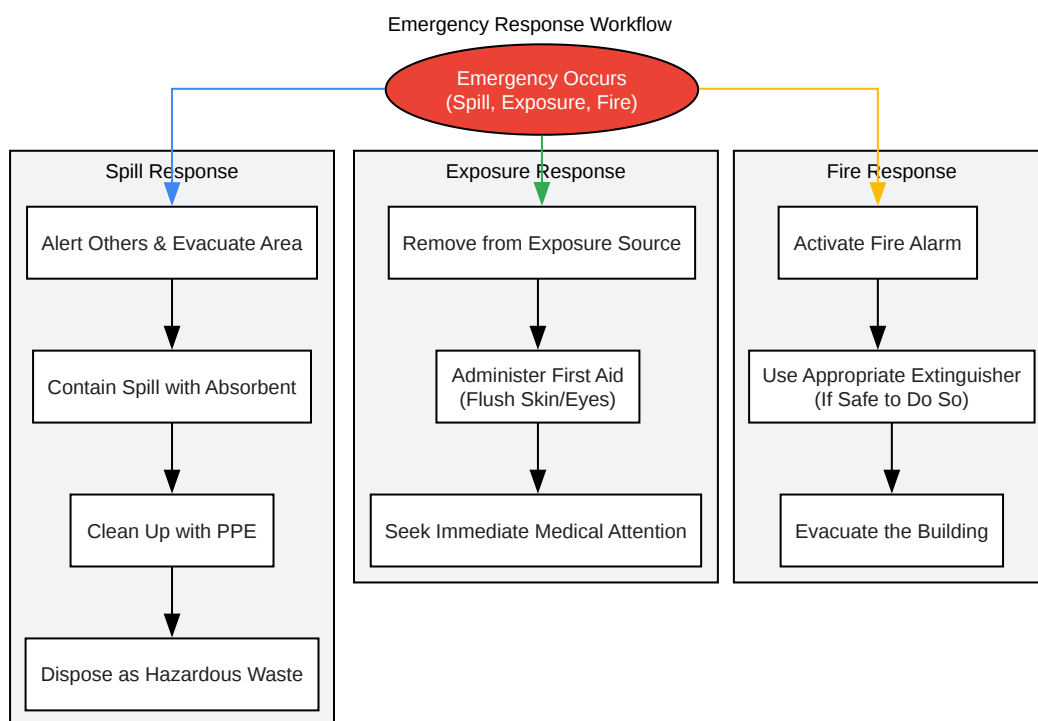
- Containerization: Collect waste in a clearly labeled, leak-proof container.^[11] The container must be kept closed except when adding waste.^[11]
- Labeling: The container must be marked with the words "HAZARDOUS WASTE" and list the contents.^[11]
- Disposal: Dispose of the waste through an approved hazardous waste disposal facility, following all local, state, and federal regulations.^[12]

Workflow Diagrams

The following diagrams illustrate the standard operating procedure for handling **(2-Chloroethyl)cyclohexane** and the appropriate emergency response.

Standard Handling Procedure for (2-Chloroethyl)cyclohexane





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]

- 2. (2-Chloroethyl)cyclohexane | C₈H₁₅Cl | CID 13510170 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Safe Handling and Storage Guidelines for Cyclohexane | Aure Chemical [aurechem.com]
- 4. fishersci.com [fishersci.com]
- 5. cpchem.com [cpchem.com]
- 6. guidechem.com [guidechem.com]
- 7. chemos.de [chemos.de]
- 8. Hazardous Material Spill | Emergency Information [emergency.weill.cornell.edu]
- 9. Chemical Spill Procedures - Environmental Health & Safety [ehs.utoronto.ca]
- 10. acs.org [acs.org]
- 11. engineering.purdue.edu [engineering.purdue.edu]
- 12. nj.gov [nj.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (2-Chloroethyl)cyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282800#personal-protective-equipment-for-handling-2-chloroethyl-cyclohexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com